

Application Notes and Protocols for Determining the Antibacterial Activity of Tetromycin B

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Compound of Interest

Compound Name: Tetromycin B

Cat. No.: B10780481

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Introduction

Tetromycin B is a member of the tetracycline class of antibiotics, demonstrating notable efficacy against various bacterial strains, including Methicillin-Resistant *Staphylococcus aureus* (MRSA). These application notes provide detailed protocols for assessing the antibacterial activity of **Tetromycin B**, focusing on the determination of its Minimum Inhibitory Concentration (MIC) and understanding its mechanism of action. The provided methodologies are foundational for preclinical evaluation and drug development programs.

Data Presentation

The antibacterial efficacy of an antimicrobial agent is quantitatively expressed by its Minimum Inhibitory Concentration (MIC), which is the lowest concentration of the drug that inhibits the visible growth of a microorganism. Due to the limited availability of specific MIC values for **Tetromycin B** in publicly accessible databases, the following table presents a representative dataset illustrating how to report such data. This data is for illustrative purposes and should be replaced with experimentally determined values.

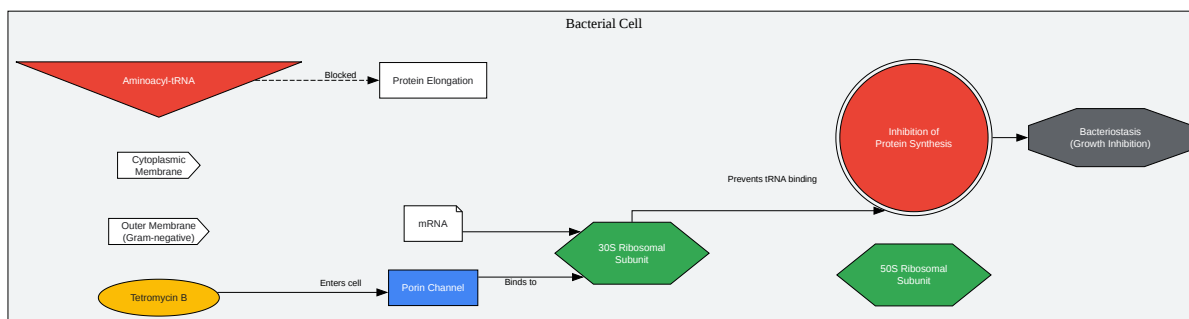
Table 1: Illustrative Minimum Inhibitory Concentration (MIC) of **Tetromycin B** against various bacterial strains.

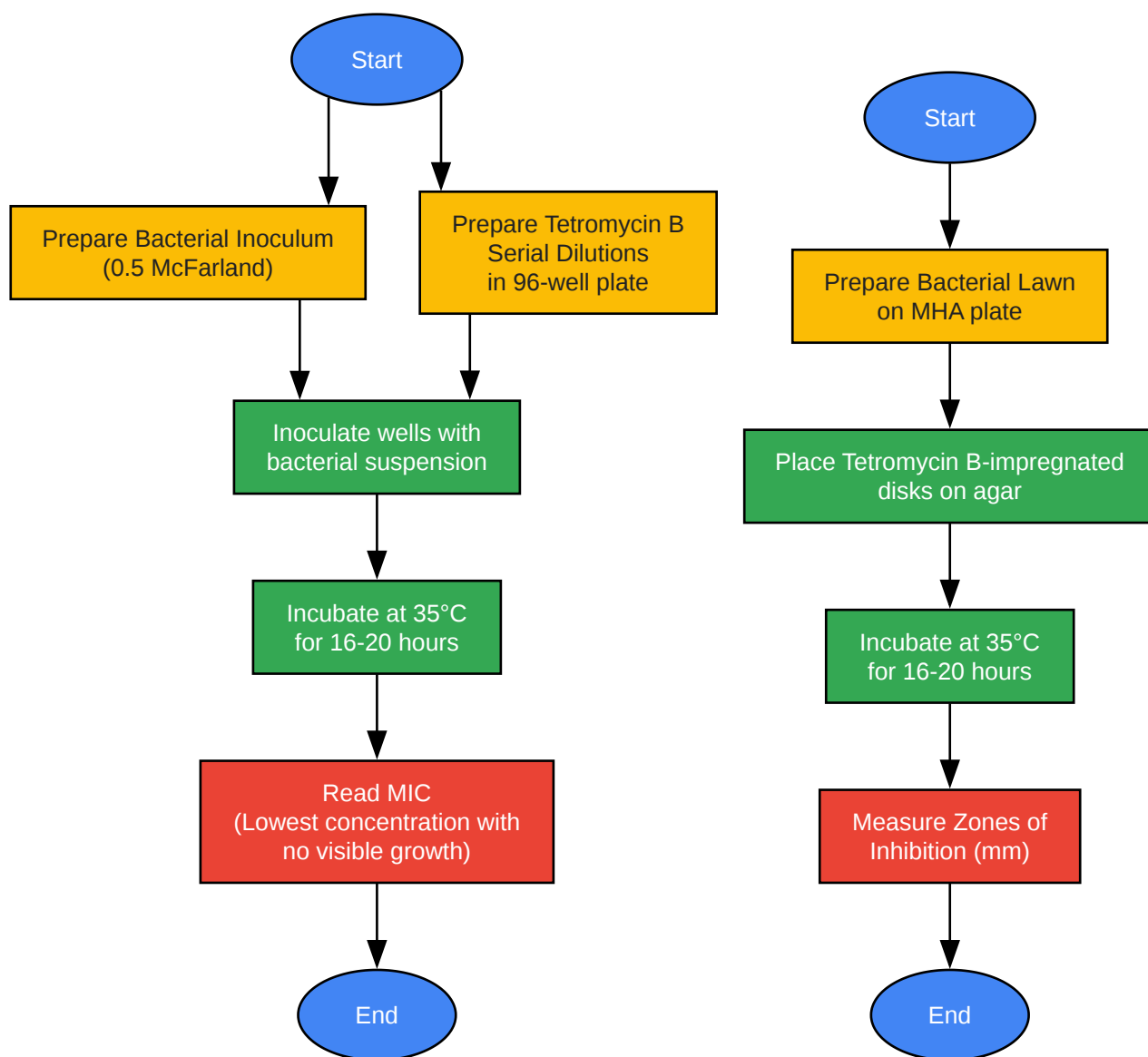
Bacterial Strain	ATCC Number	MIC (µg/mL)	Interpretation
Staphylococcus aureus	25923	Data not available	-
Staphylococcus aureus (MRSA)	43300	Data not available	-
Streptococcus pneumoniae	49619	Data not available	-
Escherichia coli	25922	Data not available	-
Pseudomonas aeruginosa	27853	Data not available	-
Enterococcus faecalis	29212	Data not available	-

Note: The above table is a template. Researchers should populate it with their own experimental data.

Mechanism of Action: Inhibition of Bacterial Protein Synthesis

Tetromycin B, as a member of the broader tetracycline class of antibiotics, is understood to exert its antibacterial effect by inhibiting protein synthesis in bacteria.^{[1][2]} This action is primarily bacteriostatic, meaning it prevents the bacteria from multiplying without necessarily killing them.^[2] The mechanism involves the reversible binding of the antibiotic to the 30S ribosomal subunit.^{[3][4]} This binding event physically blocks the aminoacyl-tRNA from accessing the A site on the mRNA-ribosome complex, thereby preventing the addition of new amino acids to the growing peptide chain and halting protein elongation.^{[1][4]}





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References

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